

supramolecular chemistry of mellitic acid

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Compound of Interest

Compound Name: *Mellitic acid*

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An In-depth Technical Guide to the Supramolecular Chemistry of **Mellitic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

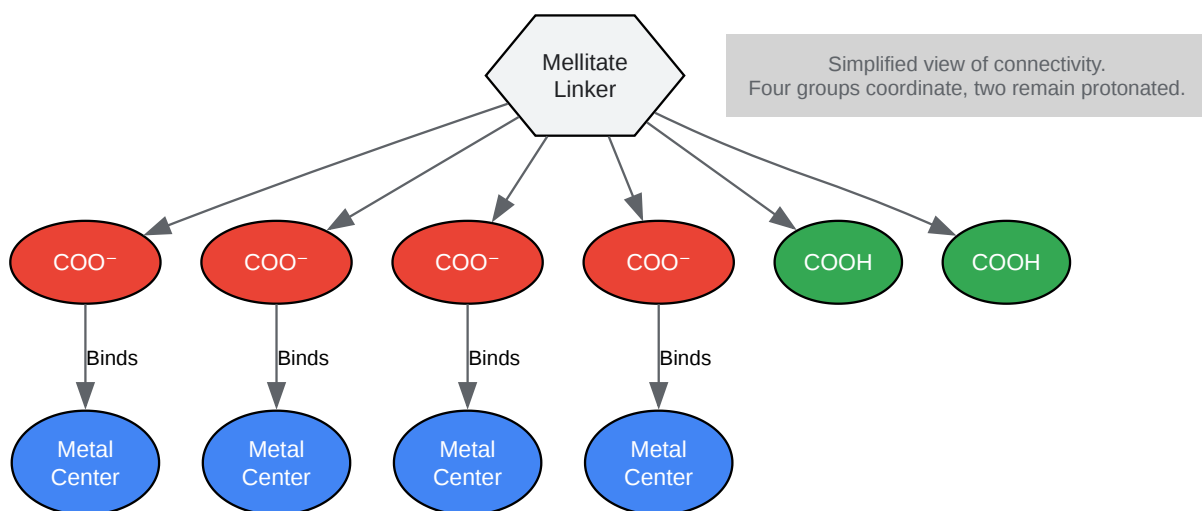
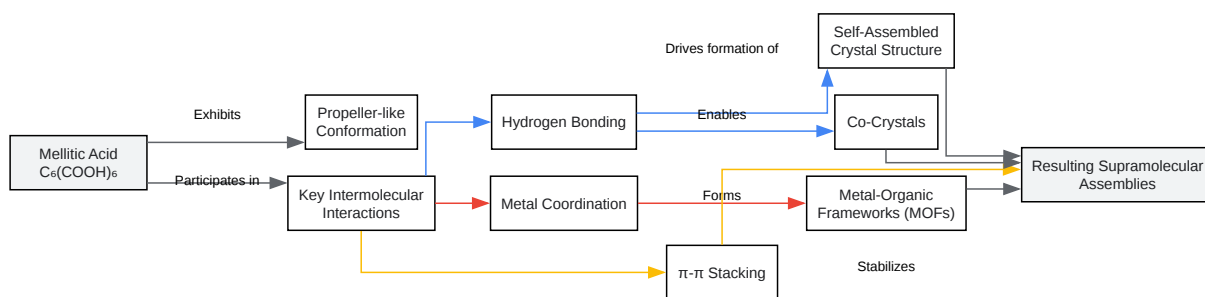
Mellitic acid, or benzene-1,2,3,4,5,6-hexacarboxylic acid, stands as a fascinating and highly functionalized building block in the field of supramolecular chemistry. Its planar benzene core, peripherally decorated with six carboxylic acid groups, provides a unique platform for creating intricate and robust non-covalent assemblies. The high density of hydrogen bond donors and acceptors, coupled with its ability to act as a multidentate ligand for metal ions, allows for the rational design of complex architectures, including extensive hydrogen-bonded networks, metal-organic frameworks (MOFs), and co-crystals. This guide delves into the core principles of **mellitic acid**'s supramolecular behavior, covering its structural properties, the diverse assemblies it forms, and the experimental methodologies used for their synthesis and characterization.

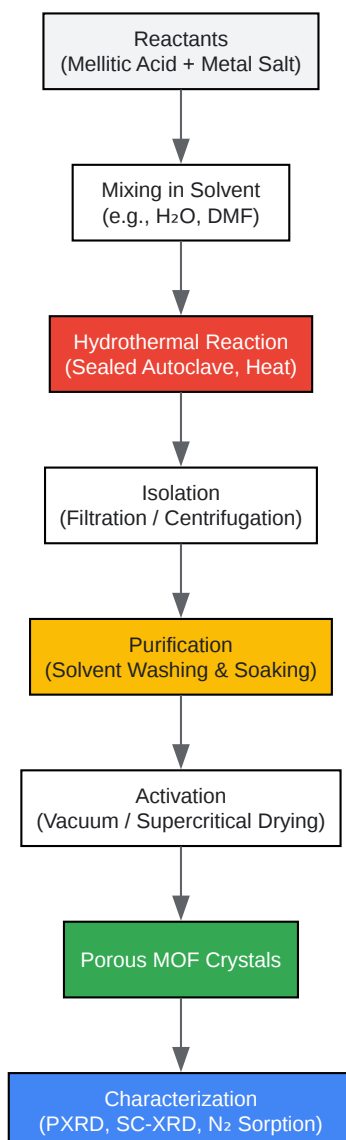
Core Concepts in the Supramolecular Chemistry of Mellitic Acid

Supramolecular chemistry focuses on chemical systems composed of discrete numbers of molecules bound together by non-covalent forces.^[1] **Mellitic acid** is an exemplary molecule in this field due to its structural rigidity and high functionality. Its chemistry is dominated by two primary features: its propeller-like molecular conformation and its capacity for extensive intermolecular interactions.

- **Molecular Structure:** The stable conformation of **mellitic acid** involves the six carboxylic acid groups being rotated out of the plane of the central benzene ring.^{[2][3]} This non-planar, propeller-like arrangement is a result of steric hindrance and intramolecular hydrogen bonding between adjacent carboxyl groups.^{[2][3]} This unique geometry dictates how the molecules pack in the solid state and interact with other chemical species.
- **Intermolecular Interactions:** The primary forces governing the self-assembly of **mellitic acid** are:
 - **Hydrogen Bonding:** With six carboxylic acid groups, the potential for forming strong, directional hydrogen bonds is immense. These interactions are the principal driving force behind the formation of its crystal lattice and co-crystals.^[4]
 - **Coordination Bonds:** The deprotonated carboxylate groups are excellent ligands for metal ions, forming strong coordinate covalent bonds.^{[5][6]} This allows **mellitic acid** to act as a multidentate linker, connecting metal centers into one-, two-, or three-dimensional metal-organic frameworks (MOFs).^[7]
 - **π - π Stacking:** The aromatic benzene core can participate in π - π stacking interactions, further stabilizing the resulting supramolecular structures.^[8]

The interplay of these interactions allows for the construction of highly ordered materials with tunable properties.





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